

# Application Notes: Oxybuprocaine Hydrochloride Gel for Male Urethral Catheterization

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## Compound Focus: Oxybuprocaine Hydrochloride

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**Indications and Mechanism of Action** Oxybuprocaine hydrochloride is a local anesthetic indicated for use as a urethral lubricant to alleviate pain during male urethral catheterization. It functions as a highly permeable and rapidly absorbed agent that binds to sodium channels, reversibly stabilizing the neuronal membrane. This action decreases membrane permeability to sodium ions, inhibiting nerve impulse conduction and providing adequate surface anesthesia for the procedure [1] [2].

**Clinical Evidence of Efficacy** A 2022 randomized controlled trial (RCT) demonstrated that oxybuprocaine hydrochloride gel significantly reduces procedural pain compared to standard lubricants like liquid paraffin [1] [2]. The table below summarizes the key pain score outcomes from this study.

Pain Assessment	Test Group (Oxybuprocaine), Mean $\pm$ SD	Control Group (Liquid Paraffin), Mean $\pm$ SD	P-value
Preoperative VAS Score (mm)	20.04 $\pm$ 2.68 mm	20.21 $\pm$ 3.23 mm	0.694
Postoperative VAS Score (mm)	31.98 $\pm$ 2.57 mm	38.96 $\pm$ 2.02 mm	< 0.001

The study confirmed that while pain scores increased after catheterization in both groups, the increase was significantly lower in the oxybuprocaine group. No significant differences in pain scores were reported across different catheter sizes (8F to 18F) [1].

## Detailed Experimental Protocol

The following protocol is adapted from a single-center RCT that enrolled 192 adult male patients [1].

### Patient Preparation and Eligibility Screening

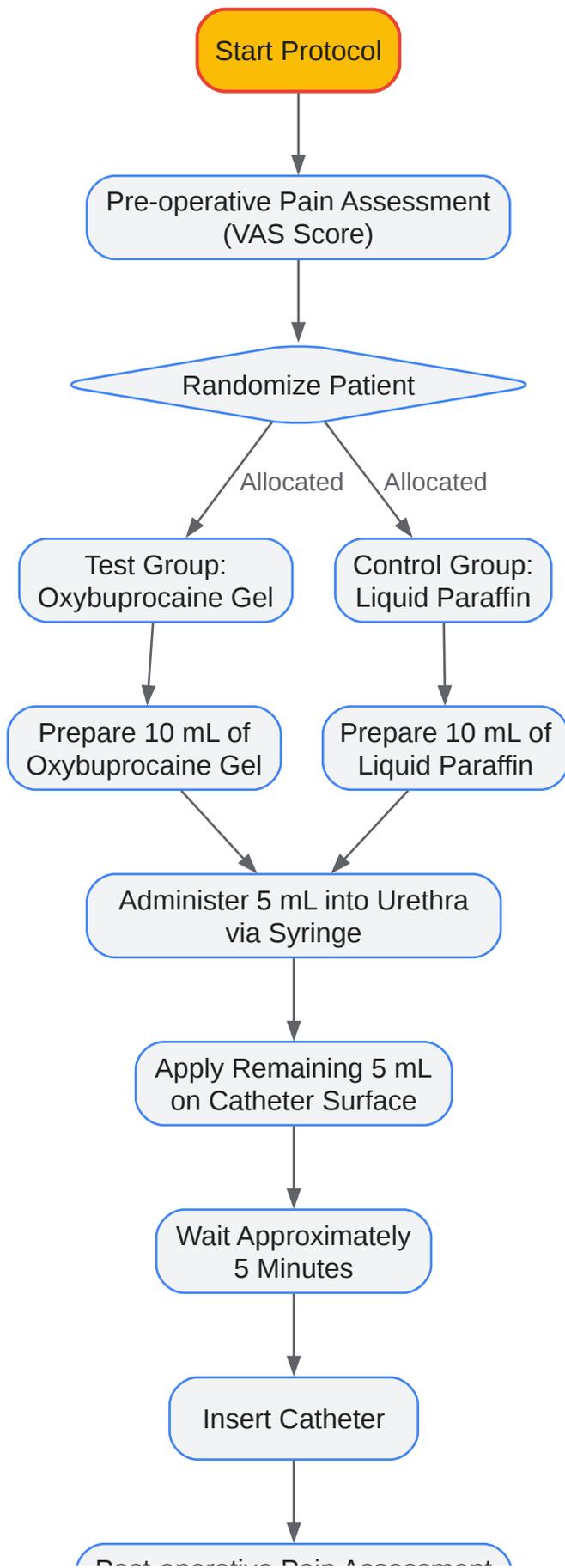
- **Inclusion Criteria:** Male patients over 50 years of age requiring indwelling or intermittent catheterization [1].
- **Exclusion Criteria:** Patients should be excluded for altered mental state, impaired vision, inability to report Visual Analogue Scale (VAS) scores, refusal of treatment, or suspected allergy to **oxybuprocaine hydrochloride gel** [1].
- **Informed Consent:** Obtain written informed consent from the patient or their legal guardian after explaining the study's objectives [1].

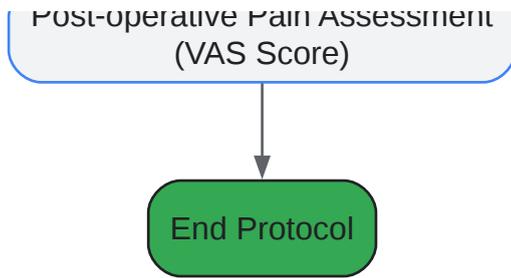
### Materials and Equipment

- **Oxybuprocaine hydrochloride gel.**
- Sterile catheter tray.
- Appropriate French-size urethral catheter (e.g., 8F, 10F, 16F, 18F).
- A 100 mm Visual Analogue Scale (VAS) ruler, marked "no pain" at 0 mm and "most painful" at 100 mm.
- A box of opaque, sealed envelopes for randomization.

### Step-by-Step Catheterization Procedure

The workflow for the oxybuprocaine gel application protocol is outlined below.





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**1. Pre-operative Assessment:** Before catheterization, a study nurse records the patient's baseline pain score using the VAS [1].

**2. Randomization and Blinding:**

- Patients are randomly assigned to the test (oxybuprocaine gel) or control (liquid paraffin) group using a sealed envelope system [1].
- A practice nurse, who opens the envelope, prepares the assigned lubricant on a sterile tray. This nurse is not involved in the subsequent pain assessment to maintain blinding [1].

**3. Gel Application and Catheterization:**

- The nurse injects **5 mL** of the assigned substance (oxybuprocaine gel or liquid paraffin) directly into the urethra using a syringe [1].
- The remaining **5 mL** is used to lubricate the surface of the catheter [1].
- After a waiting period of approximately **5 minutes** to allow the anesthetic to take effect, the catheter is inserted by the study nurse [1].

**4. Post-operative Assessment:**

- Approximately 5 minutes after catheterization, the same study nurse asks the patient to rate their pain during the procedure using the VAS scale again [1].

## Safety and Tolerability Monitoring

- The primary safety endpoint is the patient's self-reported pain score.
- In the cited study, no adverse events were directly reported, and the gel was well-tolerated [1]. However, standard monitoring for local anesthetic reactions, such as allergy or hypersensitivity, should be part of clinical practice.

## Discussion and Comparative Context

The evidence supports **oxybuprocaine hydrochloride** gel as a effective analgesic lubricant for male catheterization. For researchers, it is useful to contextualize this within broader strategies for managing catheter-related pain and trauma.

**Comparative Analgesic Efficacy** Other studies have explored different methods, such as continuous infusion of anesthetics. The table below compares oxybuprocaine gel with other interventions based on available literature.

Intervention	Reported Post-procedure VAS Score (Mean $\pm$ SD or as noted)	Key Comparative Findings
Oxybuprocaine HCl Gel	31.98 $\pm$ 2.57 mm [1]	Significant pain reduction vs. liquid paraffin.
Liquid Paraffin (Control)	38.96 $\pm$ 2.02 mm [1]	Baseline for comparison.
2% Lidocaine Infusion	18.90 $\pm$ 11.44 mm [3]	A different continuous infusion method showed lower VAS.
Sterilized Water Infusion	33.00 $\pm$ 11.07 mm [3]	Lubrication via infusion helps, but less than anesthetic.

**Innovations in Catheter Technology** Beyond gel anesthetics, recent research focuses on specialized catheters to improve comfort and outcomes.

- **Drug-Eluting Catheters:** One RCT demonstrated that a ropivacaine-eluting catheter significantly reduced the incidence and severity of Catheter-Related Bladder Discomfort (CRBD) at 24 hours post-surgery compared to a standard catheter [4].
- **Novel Injectable Catheter Sets:** A 2025 study found that a novel drug-injectable urethral catheter set (NIUS) for administering hyaluronic acid (HA) improved patient satisfaction, reduced postoperative pain, and led to fewer urethral strictures after transurethral surgery compared to the conventional method [5].

## Conclusion

The use of **oxybuprocaine hydrochloride** gel is a clinically validated and practical protocol for significantly reducing pain during male urethral catheterization. The recommended protocol involves the intraurethral administration of 5 mL of gel, followed by a 5-minute waiting period before catheter insertion. For researchers and clinicians, this represents a reliable standard of care, while emerging technologies like drug-eluting and drug-injectable catheters point toward future avenues for enhancing patient comfort and preventing long-term complications.

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## References

1. Efficacy and Safety of Oxybuprocaine Hydrochloride Gel in ... [pmc.ncbi.nlm.nih.gov]
2. Efficacy and Safety of Oxybuprocaine Hydrochloride Gel in ... [pubmed.ncbi.nlm.nih.gov]
3. Effect of continuous infusion in alleviating pain during male ... [bmcanesthesiol.biomedcentral.com]
4. Efficacy and Safety of Urethral Catheter with Continuous ... [mdpi.com]
5. Patient satisfaction and feasibility with a novel drug ... [nature.com]

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